

Technical Guide: Physicochemical Properties of 3-Chloro-4-fluoroaniline

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Compound of Interest

Compound Name: 3-Chloro-4-fluoroaniline

Cat. No.: B193440

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This technical guide provides an in-depth overview of the melting and boiling points of **3-chloro-4-fluoroaniline**, a key intermediate in the synthesis of various pharmaceuticals. The document outlines its physical properties, detailed experimental protocols for their determination, and a generalized workflow for material characterization.

Core Physical Properties of 3-Chloro-4-fluoroaniline

3-Chloro-4-fluoroaniline is a solid at room temperature, typically appearing as a white to pale yellow or brown crystalline powder.^[1] Its key physical constants are summarized below.

Property	Value	Source
Melting Point	42-44 °C	[2][3][4][5]
Melting Point	44-47 °C	[6]
Melting Point	41-45 °C	
Melting Point	41.0-47.0 °C	[1]
Boiling Point	227-228 °C (at 1013 hPa)	[2][3]
Boiling Point	230 °C (at 1013 hPa)	[6]

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a substance. The following are generalized yet detailed protocols for these measurements.

Melting Point Determination (Capillary Method)

This method is widely used for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (optional, for grinding crystals)
- Spatula

Procedure:

- **Sample Preparation:** Ensure the sample of **3-chloro-4-fluoroaniline** is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to collect a small amount of the solid.
- **Packing the Sample:** Invert the tube and tap its sealed end gently on a hard surface to pack the solid into the bottom. The packed sample height should be approximately 2-3 mm.
- **Measurement:**
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.

- For a precise measurement, start heating at a slower rate (1-2 °C/min) when the temperature is about 15-20 °C below the expected melting point.
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last crystal melts and the entire sample is in a liquid state (the end of the melting range).
 - A pure substance will typically exhibit a sharp melting range of 0.5-1.5 °C.

Boiling Point Determination (Microscale Method)

This method is suitable for small quantities of liquid. Since **3-chloro-4-fluoroaniline** is a solid at room temperature, it would first need to be melted.

Apparatus:

- Small test tube or sample tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire to attach the tube to the thermometer

Procedure:

- Sample Preparation: Place a small amount (approximately 0.5 mL) of molten **3-chloro-4-fluoroaniline** into the small test tube.
- Capillary Inversion: Place the capillary tube, sealed end up, into the liquid in the test tube.
- Assembly: Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.

- Heating: Immerse the assembly in a heating bath. Heat the bath gradually.
- Observation:
 - As the liquid heats, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- Recording the Boiling Point:
 - Remove the heat source once a vigorous stream of bubbles is observed.
 - As the apparatus cools, the bubbling will slow down and stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure of the substance equals the atmospheric pressure. The temperature at this exact moment is the boiling point. Record this temperature.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a chemical substance like **3-chloro-4-fluoroaniline**.

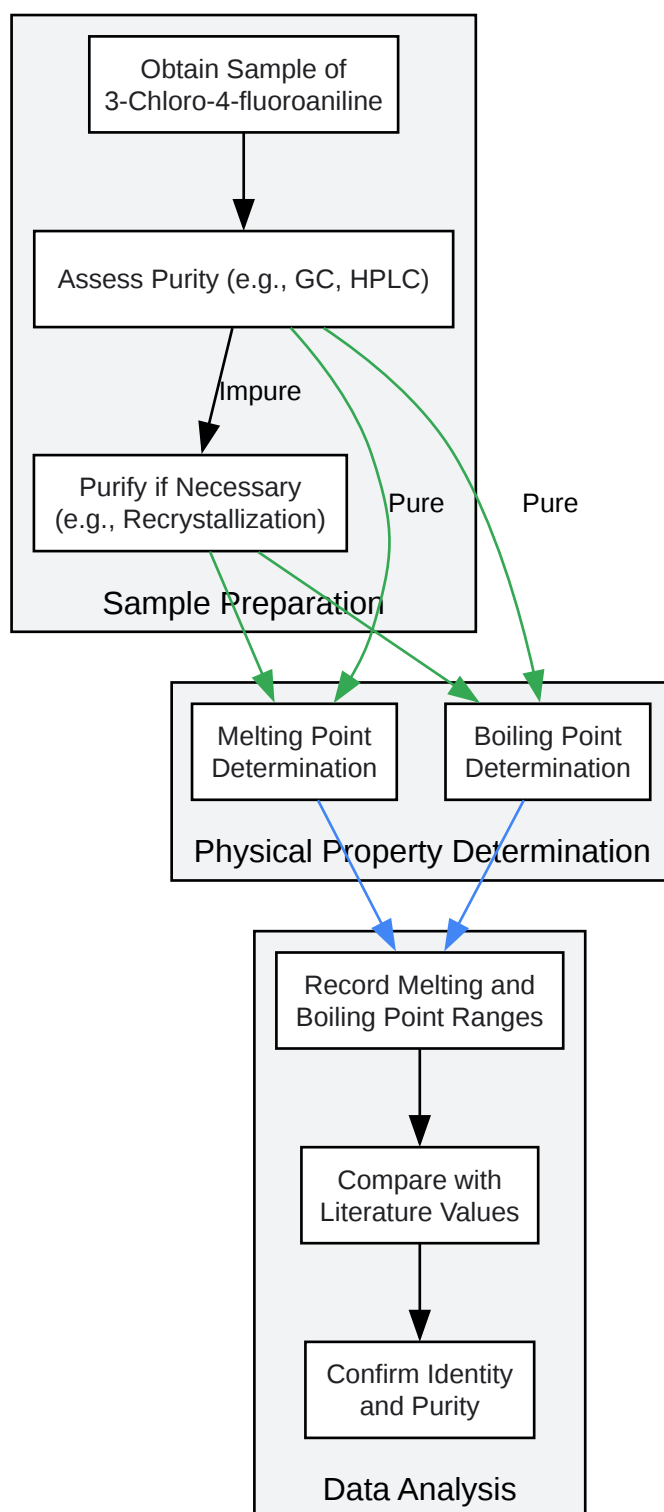


Figure 1. General Workflow for Physicochemical Characterization

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Caption: General Workflow for Physicochemical Characterization

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